

# Introduction: Defining 3-Methylhexyl Acetate

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: 3-Methylhexyl Acetate

CAS No.: 50373-54-1

Cat. No.: B1417962

[Get Quote](#)

**3-Methylhexyl acetate** (CAS No. 50373-54-1) is a carboxylate ester recognized for its characteristic fruity aroma.[1] Structurally, it is the acetate ester of 3-methylhexanol, consisting of a nine-carbon backbone (C<sub>9</sub>H<sub>18</sub>O<sub>2</sub>).[1][2][3][4] This compound, a colorless liquid at room temperature, holds a significant position in the flavor and fragrance industries due to its pleasant scent profile.[1][2] Beyond its organoleptic properties, its utility extends to industrial applications as a solvent.[1] This guide provides a comprehensive overview of its core chemical properties, synthesis, spectral characterization, and safe handling protocols, tailored for professionals in research and chemical development.

## Physicochemical Characteristics

The physical and chemical properties of a compound are foundational to its application and handling. **3-Methylhexyl acetate** is characterized by moderate volatility and good solubility in organic solvents, with limited solubility in water.[1] A summary of its key quantitative properties is presented below.

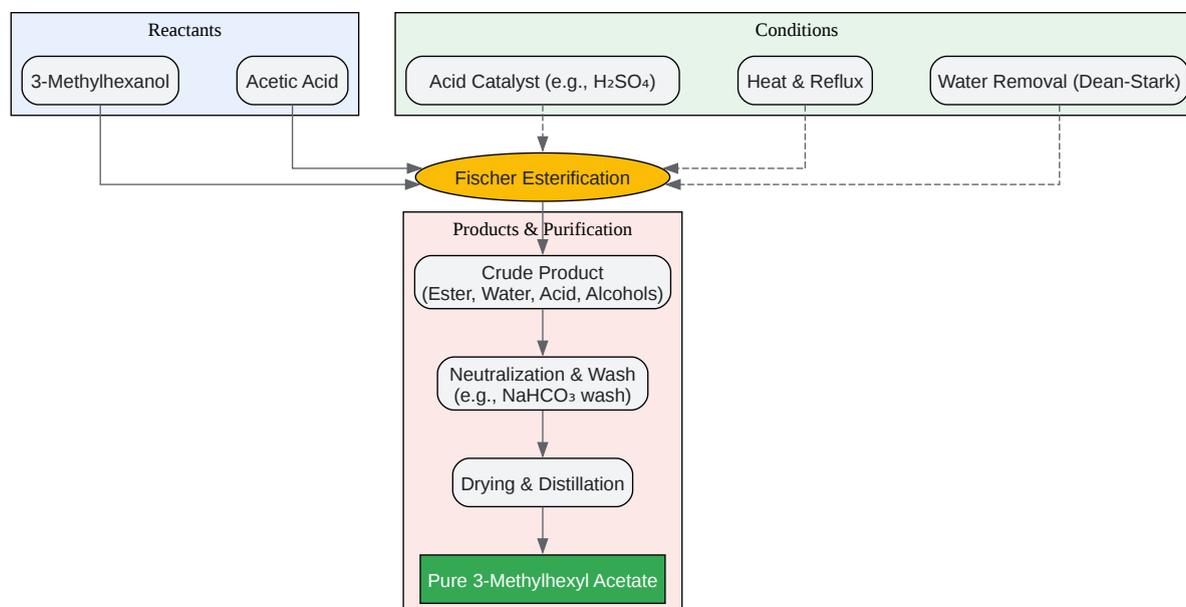
Property	Value	Source(s)
Molecular Formula	C9H18O2	[1][4]
Molecular Weight	158.24 g/mol	[2][3][4]
CAS Number	50373-54-1	[1][2][4]
Appearance	Colorless to Almost Colorless Clear Liquid	[1]
Boiling Point	184 °C	[2]
Melting Point	-44 °C	[5]
Density / Specific Gravity	0.87 g/cm <sup>3</sup> (at 20°C)	
Flash Point	59 °C to 96 °C (literature discrepancy)	
Purity (Typical)	>95.0% (GC)	[2]

## Synthesis of 3-Methylhexyl Acetate: The Esterification Pathway

The most common and industrially viable method for synthesizing **3-Methylhexyl acetate** is through the Fischer esterification of 3-methylhexanol with acetic acid.[1] This acid-catalyzed reaction is a classic example of a nucleophilic acyl substitution.

### Causality in Experimental Design

The choice of an acid catalyst, typically sulfuric acid (H<sub>2</sub>SO<sub>4</sub>) or a solid acid resin, is critical; its role is to protonate the carbonyl oxygen of the acetic acid, thereby increasing the electrophilicity of the carbonyl carbon and making it more susceptible to nucleophilic attack by the hydroxyl group of 3-methylhexanol. The reaction is reversible, and to drive the equilibrium towards the product side, water, a byproduct, must be continuously removed from the reaction mixture, often through azeotropic distillation using a Dean-Stark apparatus. This application of Le Chatelier's principle is fundamental to achieving a high yield.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. CAS 50373-54-1: 3-methylhexyl acetate | CymitQuimica \[cymitquimica.com\]](#)
- [2. 3-Methylhexyl Acetate | 50373-54-1 | Tokyo Chemical Industry Co., Ltd.\(APAC\) \[tcichemicals.com\]](#)
- [3. calpaclab.com \[calpaclab.com\]](#)
- [4. 3-Methylhexyl Acetate | C9H18O2 | CID 44630061 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [5. 3-METHYLHEXYL ACETATE - Safety Data Sheet \[chemicalbook.com\]](#)
- [To cite this document: BenchChem. \[Introduction: Defining 3-Methylhexyl Acetate\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1417962#3-methylhexyl-acetate-chemical-properties\]](#)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)